

Application Notes and Protocols for Mc-MMAD Solution Preparation and Storage

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Compound of Interest

Compound Name: Mc-MMAD

Cat. No.: B10800390

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Introduction

Mc-MMAD (maleimidocaproyl-Monomethylauristatin D) is a potent agent-linker conjugate utilized in the development of Antibody-Drug Conjugates (ADCs).^{[1][2][3]} It comprises the highly cytotoxic microtubule-disrupting agent Monomethylauristatin D (MMAD) attached to a maleimidocaproyl linker.^{[3][4]} The linker enables covalent attachment to antibodies or other targeting moieties. Proper preparation and storage of **Mc-MMAD** solutions are critical to ensure its stability and efficacy in research and drug development applications. These application notes provide detailed protocols for the preparation and storage of **Mc-MMAD** solutions.

Chemical Information

Property	Value
CAS Number	1401963-15-2 ^{[2][3][5]}
Molecular Formula	C ₅₁ H ₇₇ N ₇ O ₉ S ^{[2][3]}
Molecular Weight	964.26 g/mol ^{[2][4]}

Solubility and Stability

Mc-MMAD is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO).^[2] It is important to note that **Mc-MMAD** is unstable in solutions, and it is highly recommended that solutions are freshly prepared for use.^{[1][2]} If precipitation is observed during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Data Presentation: Quantitative Data Summary

The following tables provide a summary of solubility and storage recommendations for **Mc-MMAD**.

Table 1: Solubility of **Mc-MMAD**

Solvent	Concentration	Observations
DMSO	≥ 100 mg/mL ^[2]	Clear solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (2.59 mM) ^[1]	Clear solution
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (2.59 mM) ^[1]	Clear solution

Table 2: Storage Conditions for **Mc-MMAD**

Form	Storage Temperature	Duration
Powder	-20°C	3 years ^[2]
4°C	2 years ^[2]	
In Solvent	-80°C	6 months ^[2]
-20°C	1 month ^[2]	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Mc-MMAD Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Mc-MMAD** in DMSO.

Materials:

- **Mc-MMAD** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in foil
- Vortex mixer
- Calibrated pipette

Procedure:

- Preparation: Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Weighing: Accurately weigh the desired amount of **Mc-MMAD** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.964 mg of **Mc-MMAD** (Molecular Weight = 964.26 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **Mc-MMAD** powder. For a 10 mM solution, if you weighed 0.964 mg of **Mc-MMAD**, add 100 μ L of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the **Mc-MMAD** is completely dissolved. If necessary, gentle warming or brief sonication can be applied to facilitate dissolution.^[1]
- Storage: Store the stock solution at -20°C or -80°C in a tightly sealed, light-protected vial.^[2] As **Mc-MMAD** is unstable in solution, it is recommended to prepare fresh solutions or use the stored solution promptly.^{[1][2]}

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol describes the dilution of the high-concentration DMSO stock solution to a working concentration for cell culture experiments.

Materials:

- **Mc-MMAD** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium
- Sterile microcentrifuge tubes or plates
- Calibrated pipettes

Procedure:

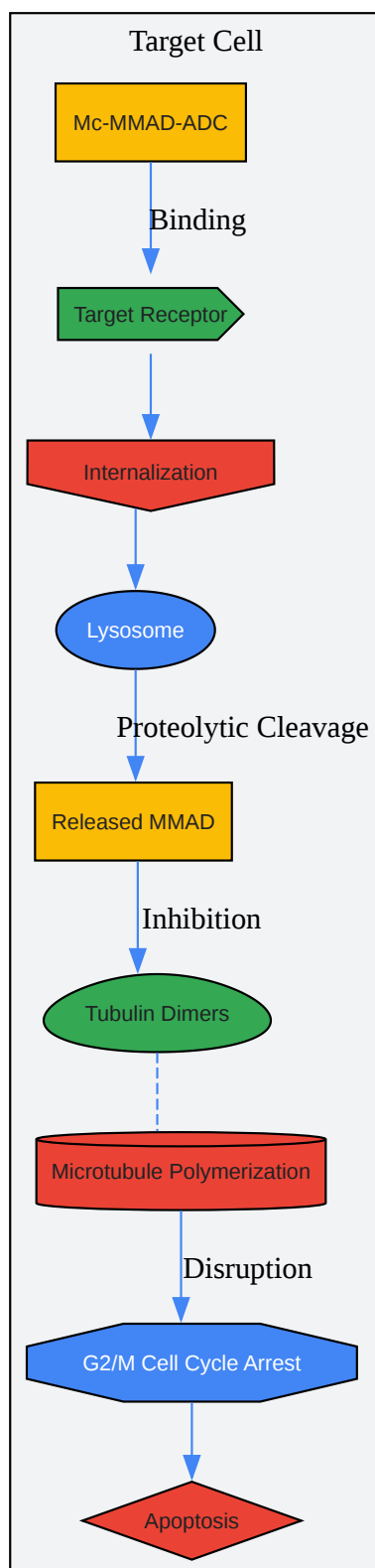
- Thawing: Thaw the **Mc-MMAD** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation and ensure accurate dilution, perform serial dilutions of the stock solution in the desired cell culture medium. For example, to achieve a final concentration of 10 μ M, first dilute the 10 mM stock solution 1:100 in culture medium to get an intermediate concentration of 100 μ M. Then, dilute this intermediate solution 1:10 to reach the final concentration of 10 μ M.
- Direct Dilution (for higher concentrations): For higher working concentrations, a direct dilution may be possible. However, add the DMSO stock solution to the culture medium dropwise while gently vortexing to prevent precipitation. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Immediate Use: Use the freshly prepared working solution immediately for your experiments. **Mc-MMAD** solutions are unstable and should not be stored for extended periods.^{[1][2]}

Visualizations

Signaling Pathway of MMAD, the Active Component of Mc-MMAD

The cytotoxic effect of **Mc-MMAD** is mediated by its active component, Monomethylauristatin D (MMAD), which is a potent inhibitor of tubulin polymerization.^{[1][2]} This disruption of

microtubule dynamics leads to cell cycle arrest and apoptosis.

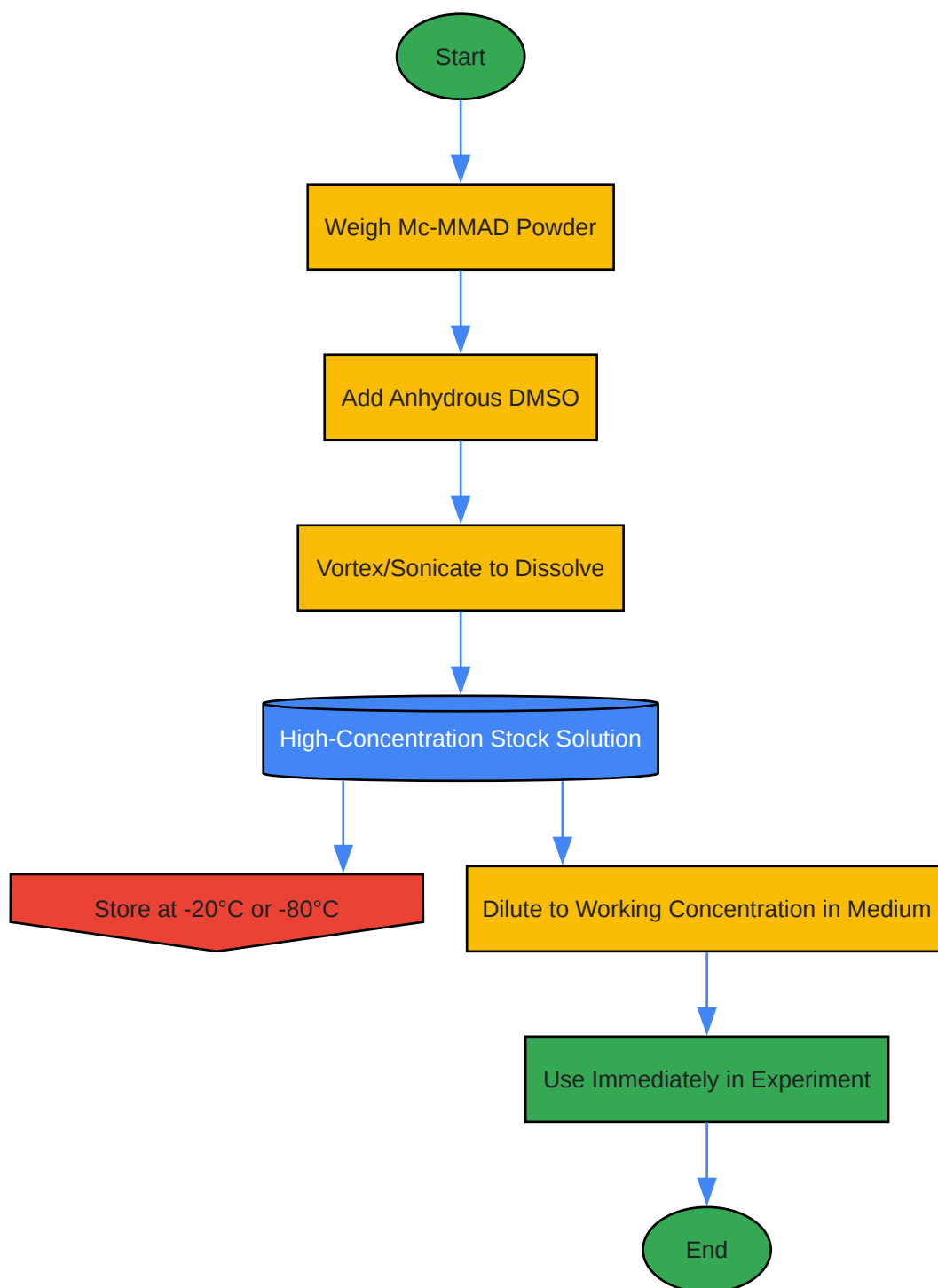


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Caption: **Mc-MMAD**-ADC binding, internalization, and MMAD-induced apoptosis.

Experimental Workflow for **Mc-MMAD** Solution Preparation

The following diagram illustrates a typical workflow for preparing **Mc-MMAD** solutions for experimental use.



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Caption: Workflow for preparing **Mc-MMAD** stock and working solutions.

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